

dioctyl adipate chemical structure and properties

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Compound of Interest

Compound Name: Dioctyl Adipate

Cat. No.: B1670693

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Dioctyl Adipate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, properties, synthesis, and toxicological data of **dioctyl adipate** (DOA). The information is intended for researchers, scientists, and professionals in drug development and related fields who require a thorough understanding of this compound.

Chemical Structure and Identification

Dioctyl adipate, with the IUPAC name di(octyl) hexanedioate, is the diester of adipic acid and n-octanol.^[1] Its chemical structure consists of a central six-carbon adipic acid backbone esterified with two octyl chains.

Chemical Formula: $C_{22}H_{42}O_4$ ^[1]

CAS Number: 123-79-5^[1]

Molecular Weight: 370.57 g/mol ^[1]

The linear formula for **dioctyl adipate** is $(CH_2CH_2CO_2C_8H_{17})_2$.^[1]

Physicochemical Properties

Diethyl adipate is a colorless to pale yellow, oily liquid with a slight, aromatic odor. It is characterized by its low volatility and good stability to heat. A summary of its key physical and chemical properties is presented in the tables below.

Table 1: Physical Properties of Diethyl Adipate

Property	Value	Reference(s)
Appearance	Colorless to pale yellow oily liquid	
Odor	Slight, aromatic	
Density	0.924 - 0.926 g/cm ³ at 20 °C	
Melting Point	-67 °C	
Boiling Point	214 °C at 5 mmHg	
Flash Point	196 °C (385 °F)	
Vapor Pressure	2.5 x 10 ⁻⁵ mmHg at 25 °C	
Viscosity	13.7 mPa·s at 20 °C	
Refractive Index	1.446 - 1.448 at 25 °C	

Table 2: Solubility of Diethyl Adipate

Solvent	Solubility	Reference(s)
Water	Insoluble	
Ethanol	Soluble	
Diethyl Ether	Soluble	
Acetone	Soluble	
Mineral Oil	Soluble	

Synthesis of Diethyl Adipate

The primary method for synthesizing **dioctyl adipate** is through the direct esterification of adipic acid with n-octanol. This reaction is typically catalyzed by an acid and involves the removal of water to drive the equilibrium towards the product.

Experimental Protocol: Synthesis of Dioctyl Adipate

This protocol describes a general laboratory-scale synthesis of **dioctyl adipate**.

Materials:

- Adipic acid
- n-Octanol
- p-Toluenesulfonic acid (catalyst)
- Toluene (for azeotropic removal of water)
- 5% Sodium bicarbonate solution
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate
- Reaction flask equipped with a Dean-Stark apparatus, condenser, and magnetic stirrer
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a Dean-Stark trap and a condenser, combine adipic acid (1.0 mole), n-octanol (2.2 moles), p-toluenesulfonic acid (0.02 moles), and toluene (150 mL).

- Esterification: Heat the mixture to reflux with vigorous stirring. The water produced during the reaction will be collected in the Dean-Stark trap as an azeotrope with toluene. Continue the reaction until the theoretical amount of water has been collected (approximately 2.0 moles).
- Work-up:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and wash sequentially with 5% sodium bicarbonate solution (2 x 100 mL) to neutralize the acid catalyst, followed by brine (1 x 100 mL).
 - Dry the organic layer over anhydrous magnesium sulfate.
- Purification:
 - Filter the drying agent.
 - Remove the toluene and excess n-octanol under reduced pressure using a rotary evaporator.
 - The resulting crude **dioctyl adipate** can be further purified by vacuum distillation to yield a colorless, pure product.

Synthesis Workflow Diagram



Toxicological Profile

Table 3: Acute Toxicity of Dioctyl Adipate

Route of Exposure	Species	LD50	Reference(s)
Oral	Rat	>9,100 mg/kg	
Dermal	Rabbit	8,410 mg/kg	

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- Skin: **Dioctyl adipate** is not classified as a skin irritant.
- Eyes: It is not classified as an eye irritant.

Sensitization:

- **Dioctyl adipate** is not considered to be a skin sensitizer.

Chronic Toxicity:

- Some studies have suggested that prolonged or repeated exposure to high concentrations of **dioctyl adipate** may have effects on the liver and reproductive system.

Applications

The primary application of **dioctyl adipate** is as a plasticizer, particularly for polyvinyl chloride (PVC) and other polymers. Its addition imparts flexibility, especially at low temperatures, and improves the workability of the material. It is also used in synthetic rubbers, nitrocellulose, and ethyl cellulose.

Safety and Handling

Standard laboratory safety practices should be followed when handling **dioctyl adipate**. This includes the use of personal protective equipment such as safety glasses, gloves, and a lab coat. Work should be conducted in a well-ventilated area. In case of fire, use carbon dioxide, dry chemical powder, or foam for extinction.

Disclaimer: This document is intended for informational purposes only and does not constitute professional advice. Users should consult relevant safety data sheets (SDS) and other technical resources before handling or using **dioctyl adipate**.

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References

- 1. Dioctyl adipate - Wikipedia [en.wikipedia.org]
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